

1-Chloroisoquinoline: A Technical Overview for Chemical Researchers

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Compound of Interest

Compound Name: 1-Chloroisoquinoline

Cat. No.: B032320

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An In-depth Guide to the Molecular Characteristics, Synthesis, and Applications of **1-Chloroisoquinoline**

This technical guide provides a comprehensive overview of **1-Chloroisoquinoline** (CAS No. 19493-44-8), a pivotal heterocyclic aromatic compound.^{[1][2][3][4][5]} It serves as a critical building block in medicinal chemistry and organic synthesis, particularly in the development of novel pharmaceuticals and functional materials.^[3] This document is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and workflow visualizations to support advanced research and application.

Core Molecular Data

1-Chloroisoquinoline is a substituted isoquinoline with a chlorine atom at the 1-position. This substitution pattern imparts unique reactivity, making it a versatile intermediate for a variety of chemical transformations.^[3]

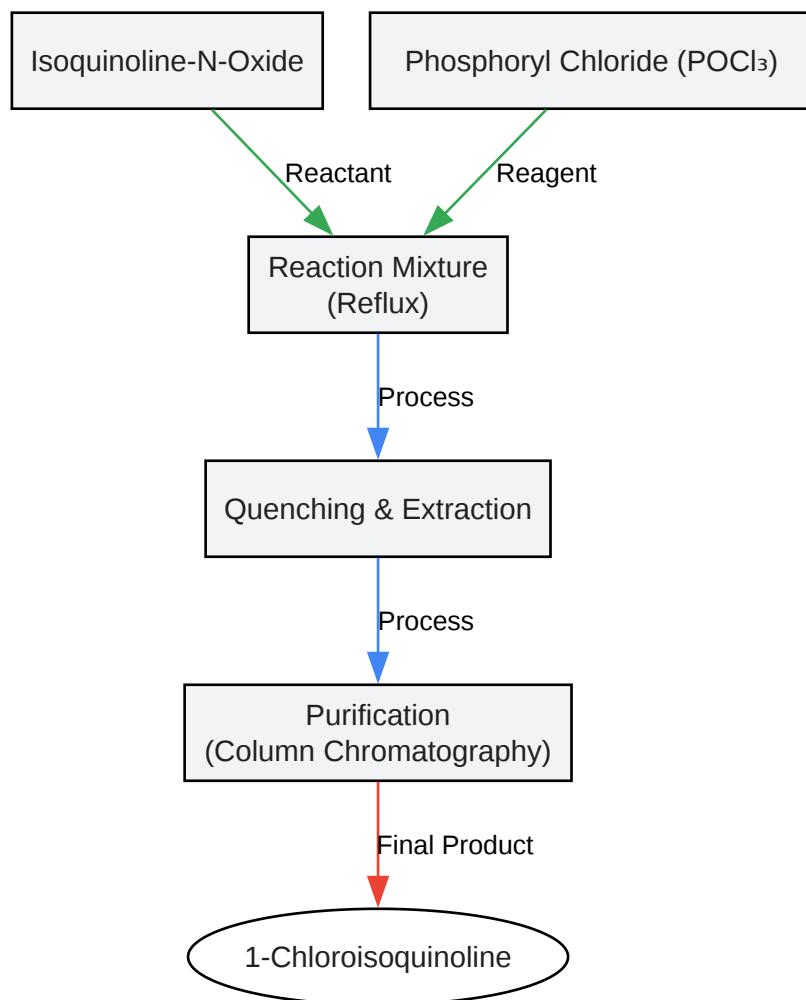
Property	Value	Source
Molecular Formula	C ₉ H ₆ CIN	[1] [2] [3] [6]
Molecular Weight	163.60 g/mol	[2] [6]
CAS Number	19493-44-8	[1] [2] [4] [6]
Appearance	White to light yellow solid or crystals	[1] [3]
Melting Point	31-36 °C	[1] [4] [6] [7]
Boiling Point	274-275 °C at 768 mmHg	[1] [6] [7]
Solubility	Insoluble in water	[1]

Synthesis and Reactions

1-Chloroisoquinoline is a key intermediate in the synthesis of more complex molecules. It is often synthesized from isoquinoline-N-oxide. The compound's reactivity at the 1-position allows for its use in various coupling reactions to create new chemical entities with potential biological activity.

General Synthesis Workflow

The following diagram illustrates a common synthetic route to **1-Chloroisoquinoline** from isoquinoline-N-oxide. This process typically involves the use of a chlorinating agent like phosphoryl chloride.



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Caption: General synthesis workflow for **1-Chloroisoquinoline**.

Experimental Protocols

Detailed experimental procedures are crucial for reproducible research. Below is a representative protocol for the synthesis of **1-Chloroisoquinoline** from isoquinoline-N-oxide, based on literature methods.

Synthesis of **1-Chloroisoquinoline** from Isoquinoline-N-Oxide

- Materials:
 - Isoquinoline-N-oxide (20.0 g)

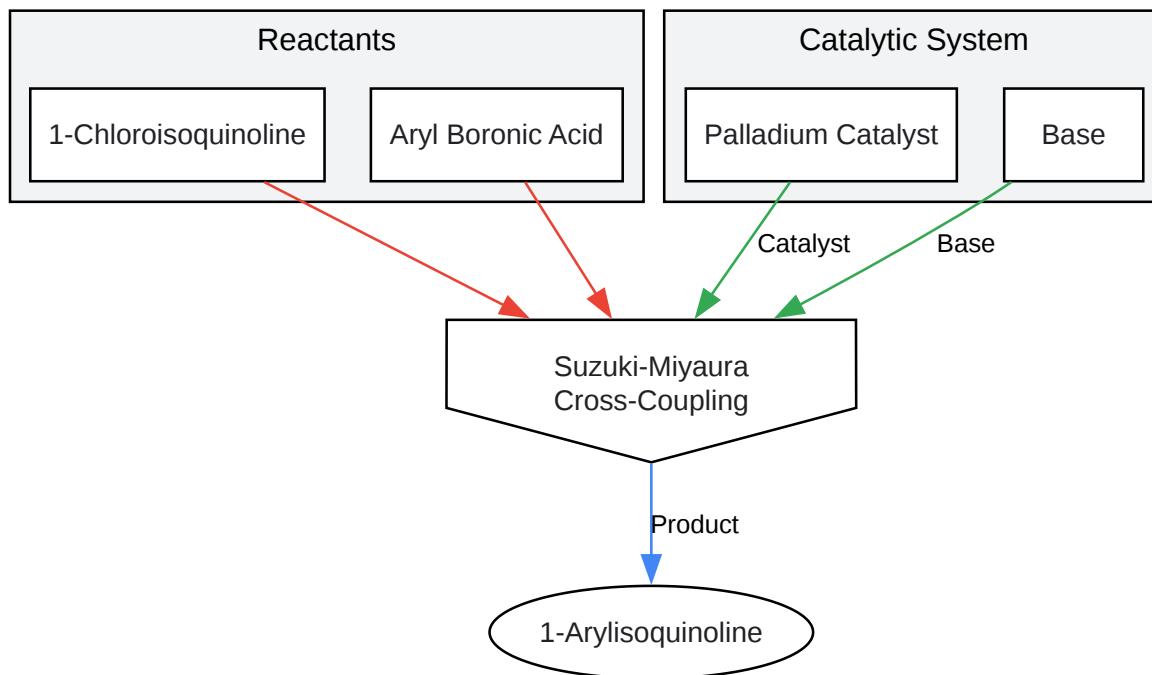
- Phosphoryl chloride (200 mL)
- Dichloromethane
- Anhydrous sodium sulfate
- Ice water
- Silica gel for column chromatography
- Eluent: Ethyl acetate/petroleum ether mixture
- Procedure:
 - Under ice bath cooling, slowly add phosphoryl chloride dropwise to isoquinoline-N-oxide. [\[1\]](#)[\[8\]](#)
 - Heat the reaction mixture to 105 °C and reflux overnight. [\[1\]](#)[\[8\]](#)
 - After the reaction is complete, remove the excess phosphoryl chloride by distillation under reduced pressure. [\[1\]](#)[\[8\]](#)
 - Quench the residue with ice water and extract the product with dichloromethane. [\[1\]](#)[\[8\]](#)
 - Separate the organic layer, dry it over anhydrous sodium sulfate, and concentrate it. [\[1\]](#)[\[8\]](#)
 - Purify the crude product by silica gel column chromatography using a mixture of ethyl acetate and petroleum ether as the eluent to obtain **1-chloroisoquinoline**. [\[1\]](#)[\[8\]](#)

Applications in Drug Development and Research

1-Chloroisoquinoline is a valuable precursor for the synthesis of various biologically active compounds. Its derivatives have been investigated for their potential as antiproliferative agents against melanoma cell lines. [\[1\]](#) It is also used in cross-coupling reactions to synthesize substituted isoquinolines, which are scaffolds present in many natural products and pharmaceuticals.

Role in Suzuki-Miyaura Cross-Coupling

The following diagram illustrates the role of **1-Chloroisoquinoline** as a substrate in a Palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a common method for forming carbon-carbon bonds.



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Caption: Suzuki-Miyaura cross-coupling using **1-Chloroisoquinoline**.

While **1-Chloroisoquinoline** itself is not typically described as a direct modulator of specific signaling pathways, the compounds synthesized from it may be designed to target various biological pathways implicated in disease. Its utility lies in providing a foundational structure that can be elaborated into potent and selective therapeutic agents.^[9]

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